

The Chemical Profile of Dodovisone B: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive examination of the chemical structure, properties, and isolation of **Dodovisone B**, an isoprenylated flavonoid derived from the plant Dodonaea viscosa. The information presented is collated from scientific literature to support research and development endeavors.

Chemical Structure and Properties

Dodovisone B is a naturally occurring flavonoid characterized by the presence of isoprenyl groups, which contribute to its unique chemical and biological properties. Its structure was elucidated through extensive spectroscopic analysis.

Table 1: Chemical and Physical Properties of **Dodovisone B**



Property	Value	Source
Molecular Formula	C27H32O9	[1][2]
Molecular Weight	500.54 g/mol	[1][2]
CAS Number	1616683-51-2	
Appearance	Yellowish oil	
Optical Rotation	[α] ²⁰ D +15.4 (c 0.1, MeOH)	_
UV (MeOH) λ _{max} (log ε)	272 (4.38), 345 (4.25) nm	_
IR (KBr) ν _{max}	3421, 1654, 1587, 1245 cm ⁻¹	_
HR-ESI-MS [M+H]+	m/z 501.2118 (calcd. for C ₂₇ H ₃₃ O ₉ , 501.2125)	

Spectroscopic Data

The structural confirmation of **Dodovisone B** was achieved through detailed analysis of its ¹H and ¹³C Nuclear Magnetic Resonance (NMR) spectra.

Table 2: ¹H NMR Spectroscopic Data for **Dodovisone B** (500 MHz, CDCl₃)



Position	δΗ (ррт)	Multiplicity (J in Hz)	
6	6.48	s	
8	6.36	S	
2'	7.32	d (2.0)	
5'	6.90	d (8.5)	
6'	7.34	dd (8.5, 2.0)	
1"	3.29	d (7.0)	
2"	5.23	t (7.0)	
4"	1.80	s	
5"	1.68	s	
1'''	4.58	d (6.5)	
2""	5.50	t (6.5)	
3'''	3.75	m	
4'''	1.35	S	
5"'	1.38	s	
3-OCH₃	3.86	S	
7-OCH₃	3.92	S	

Table 3: ¹³C NMR Spectroscopic Data for **Dodovisone B** (125 MHz, CDCl₃)



Position	δC (ppm)	Position	δC (ppm)
2	155.8	1'	122.5
3	138.2	2'	127.8
4	178.5	3'	130.5
5	161.2	4'	158.9
6	98.2	5'	114.8
7	164.8	6'	129.5
8	92.5	1"	28.5
9	156.9	2"	122.8
10	105.7	3"	131.5
3-OCH₃	60.1	4"	25.8
7-OCH₃	56.1	5"	17.9
1"'	70.2		
2""	125.4		
3""	138.1	_	
4""	25.9	_	
5'''	25.9		

Experimental ProtocolsIsolation of Dodovisone B

Dodovisone B was first isolated from the aerial parts of Dodonaea viscosa. The following is a generalized protocol based on the published literature:

Extraction: Air-dried and powdered aerial parts of D. viscosa (5 kg) were extracted with 95% ethanol (3 x 20 L) at room temperature. The solvent was evaporated under reduced pressure to yield a crude extract.



- Partitioning: The crude extract was suspended in water and successively partitioned with petroleum ether, ethyl acetate, and n-butanol.
- Chromatography: The ethyl acetate fraction was subjected to column chromatography over a silica gel column, eluting with a gradient of chloroform-methanol (from 100:0 to 0:100) to yield several fractions.
- Purification: Fractions containing **Dodovisone B** were further purified by repeated column chromatography on silica gel and Sephadex LH-20, followed by preparative High-Performance Liquid Chromatography (HPLC) to afford the pure compound.

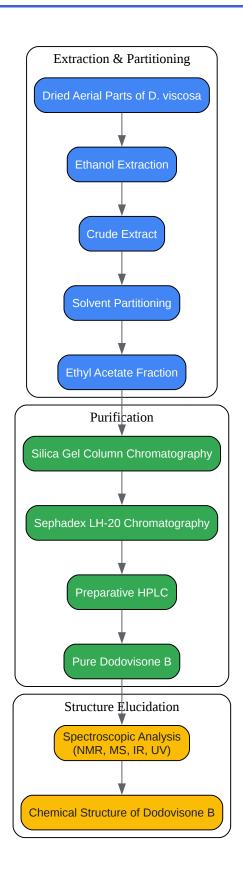
Biological Activity

While specific signaling pathways for **Dodovisone B** have not been extensively detailed, related isoprenylated flavonoids from Dodonaea viscosa have been investigated for their potential to promote adipogenesis. Compounds with similar structural motifs have been shown to increase triglyceride levels in 3T3-L1 cells and enhance the accumulation of lipid droplets.[1] Furthermore, they have been observed to upregulate the expression of adipocyte-specific genes such as aP2 and GLUT4.[1]

Visualizations

The following diagram illustrates a generalized workflow for the isolation and characterization of **Dodovisone B**.





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A flowchart depicting the isolation and characterization of **Dodovisone B**.



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References

- 1. Isoprenylated flavonoid and adipogenesis-promoting constituents of Dodonaea viscosa -PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Isoprenylated flavonoids and clerodane diterpenoids from Dodonaea viscosa PMC [pmc.ncbi.nlm.nih.gov]
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